

The Chemistry of Vinylferrocene: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ferrocene, ethenyl-

Cat. No.: B072475

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vinylferrocene, an organometallic monomer, has garnered significant attention in the scientific community due to its unique electrochemical properties and the versatile applications of its corresponding polymer, polyvinylferrocene. This guide provides an in-depth exploration of the chemistry of vinylferrocene, encompassing its synthesis, polymerization, and diverse applications, with a particular focus on its relevance to materials science and drug development.

Physicochemical Properties of Vinylferrocene

Vinylferrocene is an orange, crystalline solid at room temperature, soluble in common organic solvents. Its key physicochemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₁₂ Fe
Molecular Weight	212.07 g/mol
Melting Point	51-53 °C
Boiling Point	80-85 °C at 0.2 mmHg
Appearance	Orange crystalline solid
Solubility	Soluble in ethers, benzene, chloroform

Spectroscopic and Electrochemical Data

The structural and electronic properties of vinylferrocene have been extensively characterized using various spectroscopic and electrochemical techniques.

Spectroscopic Data

Technique	Key Data
¹ H NMR (CDCl ₃)	δ 6.45 (dd, 1H, -CH=), 5.40 (d, 1H, =CH ₂), 5.00 (d, 1H, =CH ₂), 4.40 (t, 2H, C ₅ H ₄), 4.21 (t, 2H, C ₅ H ₄), 4.12 (s, 5H, C ₅ H ₅)
¹³ C NMR (CDCl ₃)	δ 134.3 (=CH), 112.0 (=CH ₂), 89.4 (ipso-C of C ₅ H ₄), 69.5 (C ₅ H ₅), 68.6, 67.9 (C ₅ H ₄)
FTIR (KBr, cm ⁻¹)	3080 (=C-H stretch), 1630 (C=C stretch), 1105, 1000, 815 (ferrocenyl C-H bending)
UV-Vis (in CH ₂ Cl ₂)	λ _{max} ~440 nm (d-d transition), ~325 nm

Electrochemical Data

The redox behavior of vinylferrocene is a key feature, stemming from the reversible one-electron oxidation of the iron center.

Technique	Parameters
Cyclic Voltammetry	Reversible redox couple (Fc/Fc ⁺)
Redox Potential (E ^{1/2})	Varies with solvent and electrolyte, typically around +0.3 to +0.5 V vs. Ag/AgCl

Synthesis of Vinylferrocene

Several synthetic routes to vinylferrocene have been established, with the most common being the Wittig reaction and a multi-step synthesis involving Friedel-Crafts acylation.

Experimental Protocol: Wittig Reaction

This method provides a direct route from ferrocenecarboxaldehyde.

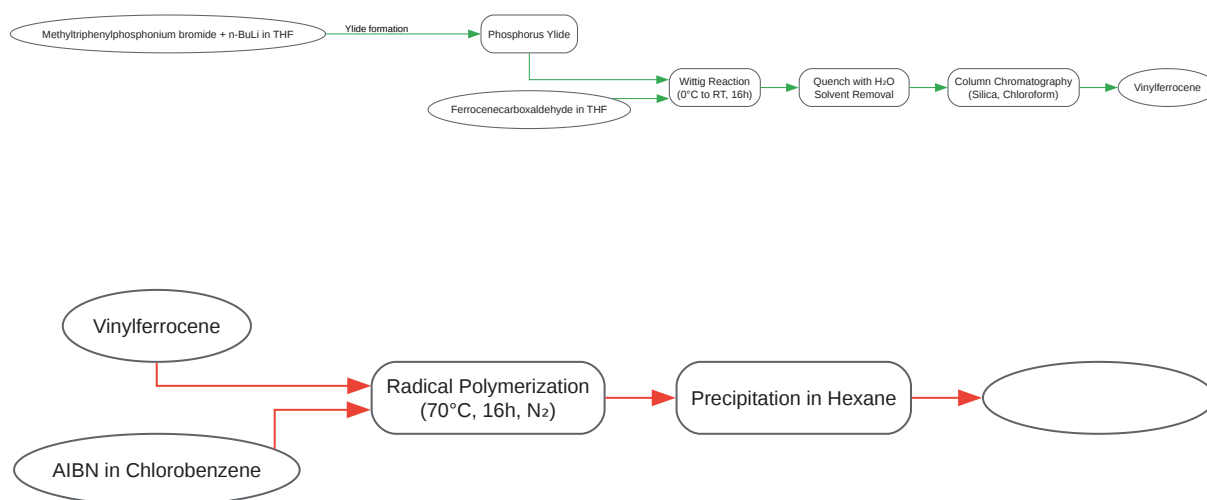
Materials:

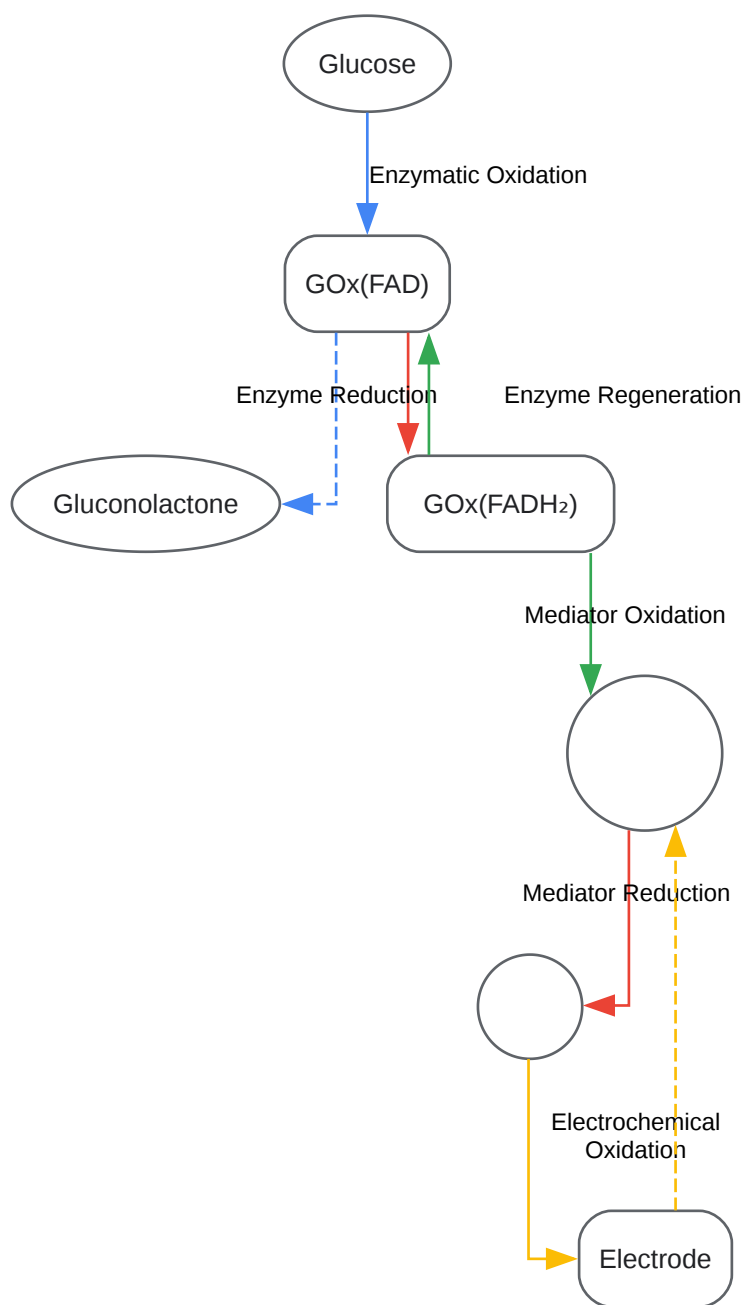
- Methyltriphenylphosphonium bromide
- n-Butyllithium (n-BuLi) in hexane
- Ferrocenecarboxaldehyde
- Anhydrous tetrahydrofuran (THF)
- Water
- Silica gel for column chromatography
- Chloroform

Procedure:

- Under a nitrogen atmosphere, suspend methyltriphenylphosphonium bromide (1.1 eq) in anhydrous THF.
- Cool the suspension to 0 °C and add n-BuLi (1.1 eq) dropwise. Allow the mixture to stir for 1 hour at room temperature to form the ylide.

- Dissolve ferrocenecarboxaldehyde (1.0 eq) in anhydrous THF and add it to the ylide solution at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 16 hours.
- Quench the reaction by adding water.
- Remove the THF under reduced pressure.
- Purify the crude product by column chromatography on silica gel using chloroform as the eluent to yield vinylferrocene as an orange solid.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [The Chemistry of Vinylferrocene: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072475#introduction-to-the-chemistry-of-vinylferrocene\]](https://www.benchchem.com/product/b072475#introduction-to-the-chemistry-of-vinylferrocene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com